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# Toxicological Profile of Butyl Propionate: An Indepth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Butyl propionate** (CAS No. 590-01-2) is a colorless liquid with a fruity, apple-like odor. It is a naturally occurring ester found in some fruits, such as apricots.[1] Industrially, it serves as a solvent in the production of paints, lacquers, and inks, and is also utilized as a fragrance and flavoring agent.[2] This guide provides a comprehensive overview of the toxicological properties of **butyl propionate**, summarizing key studies and experimental methodologies to inform risk assessment and safe handling practices.

# **Executive Summary**

**Butyl propionate** exhibits low acute toxicity via oral, dermal, and inhalation routes. It is a mild skin and eye irritant. Subchronic and developmental toxicity studies in rats indicate no systemic toxicity at lower doses, with effects such as decreased body weight gain and olfactory epithelium degeneration observed only at high concentrations. There is no evidence of developmental toxicity. **Butyl propionate** is not considered to be genotoxic or carcinogenic. Its metabolism is expected to proceed via rapid hydrolysis to butanol and propionic acid, which are endogenous substances. Regulatory bodies such as the Joint FAO/WHO Expert Committee on Food Additives (JECFA) have concluded that **butyl propionate** poses no safety concern at current levels of intake when used as a flavoring agent.[2][3]



## **Acute Toxicity**

The acute toxicity of **butyl propionate** has been evaluated via oral, dermal, and inhalation routes of exposure. The substance demonstrates a low order of acute toxicity.

#### **Oral Toxicity**

Experimental Protocol (based on OECD Guideline 401): The acute oral toxicity is typically determined using a limit test or a full study with multiple dose levels. In a standard protocol, the test substance is administered by gavage to fasted rats (e.g., Sprague-Dawley strain).[4] Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. A gross necropsy is performed on all animals at the end of the observation period.

Results: The oral LD50 of **butyl propionate** in rats is reported to be greater than 5000 mg/kg body weight.[2]

## **Dermal Toxicity**

Experimental Protocol (based on OECD Guideline 402): The test substance is applied to a shaved area of the skin of rabbits (e.g., New Zealand White) for a 24-hour period under a semi-occlusive dressing.[5][6] Animals are observed for signs of toxicity and mortality over a 14-day period.

Results: The dermal LD50 in rabbits is reported to be greater than 5000 mg/kg body weight.[2]

#### **Inhalation Toxicity**

Experimental Protocol (based on OECD Guideline 403): Rats are exposed to the vapor of the test substance for a defined period (typically 4 hours) in a whole-body or nose-only inhalation chamber.[7] Animals are observed for mortality and clinical signs during and after exposure for up to 14 days.

Results: Inhalation exposure of rats to a saturated vapor of **butyl propionate** for 8 hours resulted in no deaths.

Table 1: Summary of Acute Toxicity Data for **Butyl Propionate** 



Route of Exposure	Species	Test Guideline (or equivalent)	Endpoint	Value	Reference(s )
Oral	Rat	OECD 401	LD50	> 5000 mg/kg bw	[2]
Dermal	Rabbit	OECD 402	LD50	> 5000 mg/kg bw	[2]
Inhalation	Rat	-	LC0	Saturated vapor (8h)	-

# Irritation and Sensitization Skin Irritation

Experimental Protocol (based on OECD Guideline 404): A single dose (0.5 mL) of the test substance is applied to the shaved skin of albino rabbits under a gauze patch for a 4-hour exposure period.[8][9] The skin is then observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

Results: **Butyl propionate** is considered to be a mild skin irritant.[2]

# **Eye Irritation**

Experimental Protocol (based on OECD Guideline 405): A single dose (typically 0.1 mL) of the test substance is instilled into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[10][11] The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after instillation.

Results: Butyl propionate may cause eye irritation.[2]

#### **Skin Sensitization**

Information on the skin sensitization potential of **butyl propionate** is limited. However, based on its chemical structure and the available data on similar esters, it is not expected to be a significant skin sensitizer.



## **Repeated Dose Toxicity**

A subchronic inhalation toxicity study has been conducted to evaluate the effects of repeated exposure to **butyl propionate** vapor.

#### **Subchronic Inhalation Toxicity**

Experimental Protocol: In a study following a protocol similar to OECD Guideline 412, Sprague-Dawley rats (15 per sex per group) were exposed to **butyl propionate** vapor at concentrations of 0, 250, 750, or 1500 ppm for 6 hours/day, 5 days/week for 13 weeks.[12] A recovery group was also included. Endpoints evaluated included clinical observations, body weight, food consumption, hematology, clinical chemistry, organ weights, and histopathology.[2][13]

Results: No treatment-related deaths or significant adverse effects on clinical signs, hematology, or clinical chemistry were observed.[12] At 1500 ppm, there were significant decreases in body weight, body weight gain, and food consumption. The primary target organ was the nasal cavity, with concentration-related degeneration of the olfactory epithelium observed at 750 and 1500 ppm. These effects were reversible after an 8-week recovery period. The No-Observed-Adverse-Effect Level (NOAEL) for subchronic toxicity was determined to be 250 ppm.[12]

Table 2: Summary of 13-Week Inhalation Toxicity Study in Rats

Concentration (ppm)	Key Findings	
0 (Control)	No adverse effects observed.	
250	No adverse effects observed (NOAEL).	
750	Degeneration of the olfactory epithelium.	
1500	Decreased body weight, body weight gain, and food consumption; degeneration of the olfactory epithelium.	

# Genotoxicity



While specific, publicly available genotoxicity studies on **butyl propionate** are limited, regulatory assessments have concluded that it is not genotoxic.[14] The expected rapid hydrolysis to endogenous substances (butanol and propionic acid) supports this conclusion. Standard in vitro genotoxicity tests would include:

- Bacterial Reverse Mutation Assay (Ames Test; OECD Guideline 471): This test assesses the ability of a substance to induce mutations in several strains of Salmonella typhimurium and Escherichia coli.[15]
- In Vitro Mammalian Cell Gene Mutation Test (e.g., HPRT assay; OECD Guideline 476): This
  assay evaluates the potential of a substance to induce mutations in mammalian cells in
  culture.[16][17]

### Carcinogenicity

Long-term carcinogenicity studies on **butyl propionate** have not been identified in the public literature. However, based on the lack of genotoxic potential and the rapid metabolism to non-carcinogenic endogenous compounds, **butyl propionate** is not expected to be carcinogenic. [14] Regulatory bodies that have evaluated **butyl propionate** for use as a flavoring agent have not raised concerns about its carcinogenic potential.[2][3]

Experimental Protocol (based on OECD Guideline 451): A typical carcinogenicity bioassay involves long-term (e.g., 2-year) administration of the test substance to rodents (rats and mice) at multiple dose levels.[12] Endpoints include the incidence and type of tumors.

# Reproductive and Developmental Toxicity Developmental Toxicity

Experimental Protocol: In a developmental toxicity study following a protocol similar to OECD Guideline 414, pregnant Sprague-Dawley rats (24 per group) were exposed to **butyl propionate** vapor at concentrations of 0, 500, 1000, or 2000 ppm for 6 hours/day from gestation day 6 to 15.[12] Dams were observed for clinical signs, body weight, and food consumption. Fetuses were examined for external, visceral, and skeletal abnormalities.

Results: Maternal toxicity, evidenced by significant reductions in body weight, body weight gain, and food consumption, was observed in all treatment groups. However, there were no



treatment-related developmental or teratogenic effects. The NOAEL for developmental toxicity was determined to be 2000 ppm (the highest concentration tested).[12]

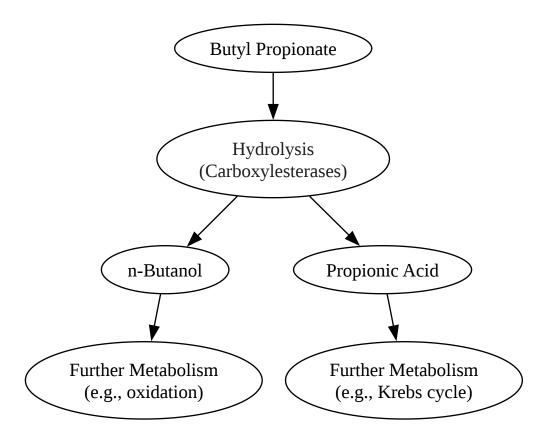
Table 3: Summary of Developmental Toxicity Study in Rats

Concentration (ppm)	Maternal Toxicity	Developmental Toxicity	
0 (Control)	No adverse effects.	No adverse effects.	
500	Decreased body weight, body weight gain, and food consumption.	No adverse effects.	
1000	Decreased body weight, body weight gain, and food consumption.	No adverse effects.	
2000	Decreased body weight, body weight gain, and food consumption.	No adverse effects (NOAEL).	

### **Metabolism and Toxicokinetics**

The primary metabolic pathway for **butyl propionate** is expected to be hydrolysis by carboxylesterases, which are abundant in the liver, intestines, and other tissues.[3] This enzymatic reaction cleaves the ester bond, yielding n-butanol and propionic acid. Both of these metabolites are endogenous substances that are further metabolized through well-established pathways.

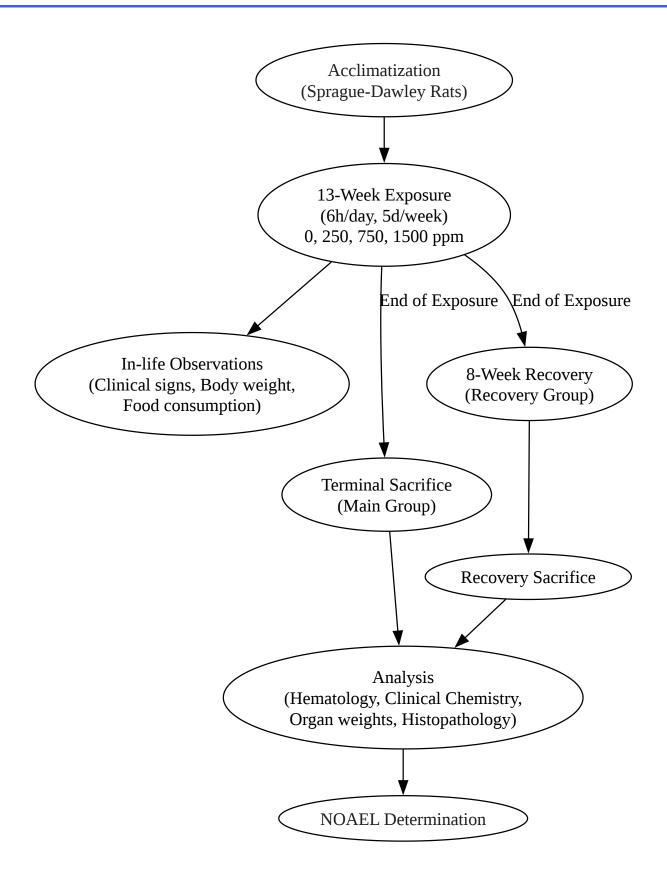




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# **Experimental Workflows Subchronic Inhalation Toxicity Study Workflow**

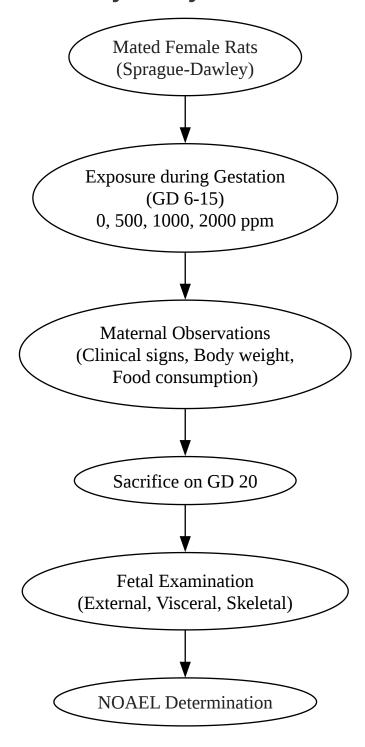




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### **Developmental Toxicity Study Workflow**



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#### Conclusion



**Butyl propionate** is a substance with low acute toxicity and is a mild skin and eye irritant. The primary target organ upon repeated inhalation exposure at high concentrations is the olfactory epithelium of the nasal cavity, with these effects being reversible. No developmental toxicity has been observed. **Butyl propionate** is not considered to be genotoxic or carcinogenic. The rapid hydrolysis to endogenous metabolites, n-butanol and propionic acid, is the key feature of its toxicokinetic profile, which explains its low systemic toxicity. Based on the available data, **butyl propionate** does not pose a significant health risk under normal conditions of use and handling.

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